

Analysis of different synthesis routes for sodium cobaltinitrite.

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Compound of Interest

Compound Name: Sodium cobaltinitrite

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A Comparative Guide to the Synthesis of Sodium Cobaltinitrite

For Researchers, Scientists, and Drug Development Professionals

Sodium cobaltinitrite, with the chemical formula $\text{Na}_3[\text{Co}(\text{NO}_2)_6]$, is an inorganic coordination compound with significant applications in analytical chemistry, particularly for the qualitative and quantitative analysis of potassium and ammonium ions.^[1] It is also utilized in various chemical processes, including nitration and catalysis.^[2] The synthesis of this compound can be achieved through several routes, primarily involving the oxidation of cobalt(II) salts in the presence of an excess of sodium nitrite. This guide provides a comparative analysis of different synthesis methodologies, supported by experimental data and detailed protocols to assist researchers in selecting the most suitable procedure for their specific needs.

Comparison of Synthesis Routes

The primary route for synthesizing **sodium cobaltinitrite** involves the reaction of a cobalt(II) salt with sodium nitrite in an acidic medium. The choice of the cobalt(II) salt and the acid can influence the reaction's yield and the product's purity. Below is a summary of the most common approaches.

Synthesis Route	Cobalt(II) Salt	Acid	Reported Yield	Purity/Observations
Route 1	Cobalt(II) Nitrate	Acetic Acid	High (implied)	The reaction is rapid, and the product is used for further synthesis of potassium cobaltinitrite. [2] [3]
Route 2	Cobalt(II) Chloride	Acetic Acid	~40% [4]	The use of cobalt(II) chloride is an alternative when cobalt(II) nitrate is unavailable. [4]
Route 3	Cobalt(II) Nitrate	Acetic Acid	152% (erroneous) [5]	The reported high yield was attributed to insufficient drying of the product, highlighting the hygroscopic nature of the compound. [5]

Experimental Protocols

Route 1: Synthesis from Cobalt(II) Nitrate

This method is widely cited and considered a standard procedure for producing **sodium cobaltinitrite**.

Materials:

- Cobalt(II) nitrate hexahydrate ($\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)

- Sodium nitrite (NaNO_2)
- Glacial acetic acid (CH_3COOH)
- Distilled water
- Ethanol or Methanol (for washing and crystallization)[6]

Procedure:

- Dissolve sodium nitrite in distilled water. The dissolution is endothermic, so gentle heating may be required.[4][6]
- In a separate container, prepare a solution of cobalt(II) nitrate in distilled water.[7]
- Slowly add the cobalt(II) nitrate solution to the sodium nitrite solution with vigorous stirring.[7]
- Acidify the mixture by slowly adding glacial acetic acid. This step should be performed in a well-ventilated fume hood as it results in the evolution of brown fumes of nitrogen dioxide (NO_2).[4][6]
- Bubble air through the solution for approximately 30-40 minutes to drive out the dissolved nitrogen oxides.[4][6]
- Cool the reaction mixture in an ice bath to facilitate the crystallization of the yellow **sodium cobaltinitrite**. [4]
- Add cold ethanol or methanol to the cooled solution to further precipitate the product.[4][6]
- Collect the yellow crystals by vacuum filtration and wash them with a small amount of cold ethanol.[4]
- Dry the product in a desiccator to obtain the final crystalline **sodium cobaltinitrite**. [4]

Chemical Equation: $4 \text{Co} + \text{O}_2 + 24 \text{NaNO}_2 \rightarrow 4 \text{Na}_3[\text{Co}(\text{NO}_2)_6] + 8 \text{NaNO}_3 + 4 \text{NaOH} + 22 \text{H}_2\text{O}$ [1]

In the presence of acetic acid, the reaction proceeds as follows: $\text{Co}(\text{NO}_3)_2 + 7 \text{NaNO}_2 + 2 \text{CH}_3\text{COOH} \rightarrow \text{Na}_3[\text{Co}(\text{NO}_2)_6] + 2 \text{NaNO}_3 + 2 \text{CH}_3\text{COONa} + \text{NO}\uparrow + \text{H}_2\text{O}$ ^[2]

Route 2: Synthesis from Cobalt(II) Chloride

This route provides an alternative when cobalt(II) nitrate is not readily available. The procedure is similar to Route 1, with cobalt(II) chloride used as the starting material.

Materials:

- Cobalt(II) chloride hexahydrate ($\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$)
- Sodium nitrite (NaNO_2)
- Glacial acetic acid (CH_3COOH)
- Distilled water
- Ethanol

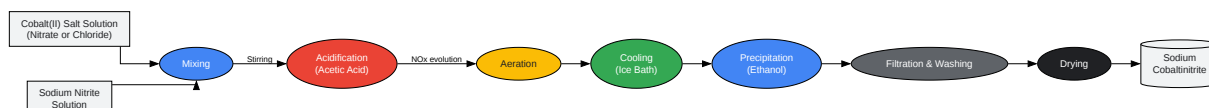
Procedure:

- Dissolve 5 grams of sodium nitrite in 5 mL of distilled water, heating gently to ensure complete dissolution.^[4]
- Allow the sodium nitrite solution to cool slightly.^[4]
- Add 2.3 grams of cobalt(II) chloride hexahydrate to the solution and shake to dissolve.^[4]
- Slowly add a 50/50 mixture of glacial acetic acid and water (1 mL of each) to the solution with continuous shaking. This will produce reddish-brown fumes of nitrogen dioxide.^[4]
- Aerate the solution by bubbling air through it for about 40 minutes to remove nitric oxide.^[4]
- Cool the solution in an ice bath, which should induce the formation of yellow crystals.^[4]
- Add 10 mL of cold ethanol to precipitate more product and cool again in the ice bath.^[4]

- Filter the yellow crystals using vacuum filtration and wash them with a few milliliters of cold ethanol.[4]
- Dry the crystals in a vacuum desiccator. The reported yield for this specific procedure is approximately 1.5 grams, which corresponds to a 40% yield.[4]

Visualization of Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **sodium cobaltinitrite** from a cobalt(II) salt.



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Caption: General workflow for the synthesis of **sodium cobaltinitrite**.

Concluding Remarks

The synthesis of **sodium cobaltinitrite** is a well-established procedure in inorganic chemistry. The choice between cobalt(II) nitrate and cobalt(II) chloride as the starting material will likely depend on availability and cost, as both can yield the desired product. Careful control of the reaction conditions, particularly during the acidification and aeration steps, is crucial for maximizing yield and purity. Furthermore, thorough drying of the final product is essential for accurate yield determination due to its hygroscopic nature. The provided protocols offer a solid foundation for the successful synthesis of **sodium cobaltinitrite** for various research and analytical applications.

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References

- 1. Sodium hexanitritocobaltate(III) - Wikipedia [en.wikipedia.org]
- 2. ic.unicamp.br [ic.unicamp.br]
- 3. researchgate.net [researchgate.net]
- 4. youtube.com [youtube.com]
- 5. scribd.com [scribd.com]
- 6. m.youtube.com [m.youtube.com]
- 7. Sciencemadness Discussion Board - Makeing Sodium cobaltinitrite - Powered by XMB 1.9.11 [sciencemadness.org]
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